

Antimicrobial Activity of Caffeine Salicylate Against Gram-Positive Bacteria: A Technical Guide

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Compound of Interest

Compound Name: *Caffeine salicylate*

Cat. No.: *B13766560*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the antimicrobial activity of **caffeine salicylate** against gram-positive bacteria. It is designed to furnish researchers, scientists, and drug development professionals with detailed data, experimental protocols, and a conceptual framework for understanding the potential of this compound as an antibacterial agent.

Executive Summary

Caffeine salicylate, a salt formed from caffeine and salicylic acid, has demonstrated notable antimicrobial activity against various gram-positive bacteria. Studies indicate that this compound can be more effective than its individual components and, in some cases, comparable to standard antibiotics. This guide synthesizes the available quantitative data on its efficacy, details the experimental methodologies for its evaluation, and presents a proposed mechanism of action. The compiled information aims to serve as a foundational resource for further research and development in the field of antimicrobial therapeutics.

Quantitative Data Summary

The antimicrobial efficacy of **caffeine salicylate** has been quantified primarily through the determination of its Minimum Inhibitory Concentration (MIC). The following tables summarize the key findings from relevant studies.

Table 1: Minimum Inhibitory Concentration (MIC) of Caffeine and **Caffeine Salicylate** against Gram-Positive Bacteria

Bacterial Strain	MIC (µg/mL)	
Caffeine (C)	Caffeine Salicylate (CS)	
Bacillus subtilis PCI 219	2.5	0.9
Staphylococcus aureus NCTC 6571	0.15	0.35
Staphylococcus aureus R (Clinical strain)	3.5	2.5

Source: Study The Biological Activity of **Caffeine Salicylate** With Theoretical Investigations[1]
[2]

Table 2: Comparative MIC Values of Caffeine, Salicylic Acid, and its Derivatives against Staphylococcus aureus

Compound	MIC
Caffeine	>16 mg/mL
Salicylic Acid	800 µg/mL
Salicylic Acid Microcapsules	4 mg/mL
Methyl Salicylate (in essential oil)	Inhibitory potential at 200 mg/mL
Fatty Acid Salicylate Esters (Palmitic Acid conjugate)	31.25 - 125 µg/mL

Source: A comparative study of the antimicrobial activity of different salicylate esters and New Life of an Old Drug: Caffeine as a Modulator of Antibacterial Activity of Commonly Used Antibiotics[3][4]

Experimental Protocols

This section details the methodologies for the synthesis of **caffeine salicylate** and the assessment of its antimicrobial properties.

Synthesis of Caffeine Salicylate

A common method for the preparation of **caffeine salicylate** is through the reaction of caffeine and salicylic acid in an organic solvent.

- Materials: Caffeine, Salicylic acid, Dichloromethane, Petroleum ether.[1][2]
- Procedure:
 - An equimolar amount of salicylic acid is dissolved in a minimal amount of boiling dichloromethane in a round-bottom flask.[2]
 - A saturated solution of caffeine in dichloromethane is then added dropwise to the salicylic acid solution until the initial precipitate that forms is redissolved.[2]
 - The mixture is allowed to cool, and petroleum ether is added to induce the precipitation of **caffeine salicylate**.
 - The resulting white crystalline precipitate is collected by filtration, washed with petroleum ether, and dried.[2]

Broth Microdilution Method for MIC Determination

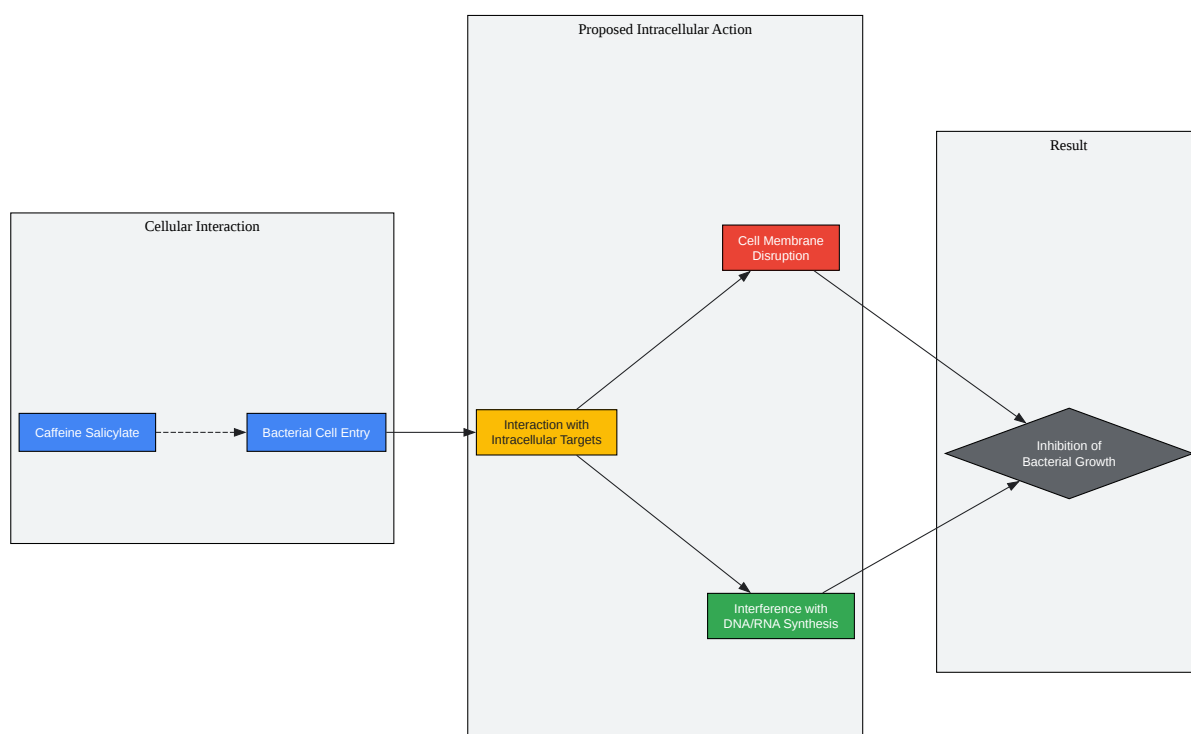
The broth microdilution method is a standardized technique used to determine the MIC of an antimicrobial agent.[3]

- Materials: 96-well microtiter plates, Mueller-Hinton Broth (MHB), bacterial inoculum, **caffeine salicylate** stock solution, and a suitable solvent (e.g., DMSO).[3]
- Procedure:
 - A stock solution of **caffeine salicylate** is prepared in a suitable solvent.[3]
 - Two-fold serial dilutions of the **caffeine salicylate** stock solution are prepared in MHB directly in the wells of a 96-well microtiter plate.[3]

- A standardized bacterial inoculum (adjusted to 0.5 McFarland turbidity standard, then diluted to a final concentration of approximately 5×10^5 CFU/mL in the wells) is added to each well.^[3]
- The plate is incubated at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of **caffeine salicylate** that completely inhibits visible bacterial growth.

Visualized Workflow and Proposed Mechanism of Action

While the precise signaling pathways affected by **caffeine salicylate** in gram-positive bacteria are not yet fully elucidated, the known effects of its constituent components provide a basis for a proposed mechanism of action. Caffeine is known to interfere with DNA and RNA synthesis, and salicylates can disrupt bacterial cell membranes.^{[3][5][6][7][8]}



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